

Application Notes and Protocols: Utilizing Colesevelam in Diet-Induced Obesity Mouse Models

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Compound of Interest

Compound Name: *Colesevelam*

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These application notes provide a comprehensive overview of the use of **Colesevelam**, a bile acid sequestrant, in preclinical mouse models of diet-induced obesity. The following sections detail the metabolic effects of **Colesevelam**, outline key experimental protocols, and illustrate the underlying signaling pathways. This information is intended to guide researchers in designing and implementing studies to investigate the therapeutic potential of **Colesevelam** and similar compounds in metabolic diseases.

Summary of Metabolic Effects of Colesevelam

Colesevelam administration in diet-induced obese mice has been shown to elicit a range of beneficial metabolic effects. These include reductions in body weight gain, improved glucose homeostasis, and amelioration of non-alcoholic steatohepatitis (NASH). A summary of the key quantitative findings from various studies is presented below.

Table 1: Effects of **Colesevelam** on Body Weight and Adiposity

Parameter	Mouse Model	Diet	Treatment Details	Outcome	Citation
Body Weight	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Significantly lower absolute body weight and reduced body weight gain compared to controls.	[1][2][3]
Subcutaneous White Fat	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Decreased gain compared to controls.	[1]
Mesenteric White Fat	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Decreased gain compared to controls.	[1]
Body Weight	Diet-Induced Obese (DIO) C57BL/6	60% High-Fat Diet	Colesevelam for 7 days	No significant alteration in body weight.	[4]

Table 2: Effects of **Colesevelam** on Hepatic Parameters

Parameter	Mouse Model	Diet	Treatment Details	Outcome	Citation
Liver Weight	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Decreased liver weight and liver-to-body weight ratio.	[1] [3] [5]
Hepatic Steatosis	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Ameliorated.	[1] [2] [3] [5]
Hepatic Inflammation	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Ameliorated.	[1] [2] [3] [5]
Hepatic Fibrosis	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Ameliorated.	[1] [2] [3] [5]
Hepatic Cholesterol	Diet-Induced Obese (DIO) C57BL/6	60% High-Fat Diet	Colesevelam for 7 days	Normalized.	[4]
Hepatic Cholesterol	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Decreased.	[1] [2] [3] [5]

Table 3: Effects of **Colesevelam** on Glucose Homeostasis and Insulin Sensitivity

Parameter	Mouse Model	Diet	Treatment Details	Outcome	Citation
Insulin Resistance	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Ameliorated.	[1] [2] [3] [5]
Plasma Glucose	Diet-Induced Obese (DIO) C57BL/6	60% High-Fat Diet	Colesevelam for 7 days	Normalized plasma glucose levels.	[4]
Glucose Tolerance Test (GTT)	Diet-Induced Obese (DIO) C57BL/6	60% High-Fat Diet	Colesevelam for 7 days	Significantly reduced glucose excursion.	[4]
Plasma Insulin	Diet-Induced Obese (DIO) C57BL/6	60% High-Fat Diet	Colesevelam for 7 days	Reduced hyperinsulinemia.	[4]
Hepatic Glycogenolysis	Diet-Induced Obese (DIO) C57BL/6	60% High-Fat Diet	Colesevelam for 7 days	Suppressed.	[4] [6]
Hepatic Glucose Production	Diet-Induced Obese (DIO) C57BL/6	60% High-Fat Diet	Colesevelam for 7 days	Significantly reduced.	[4] [6]
GLP-1 Release	Diet-Induced Obese (DIO) rodents	High-Fat Diet	Colesevelam treatment	Increased.	[1] [4] [7]

Table 4: Effects of **Colesevelam** on Other Metabolic Parameters

Parameter	Mouse Model	Diet	Treatment Details	Outcome	Citation
Plasma Lipopolysaccharide (LPS)	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Significantly decreased LPS concentration.	[1] [2] [3] [5]
Intestinal Antimicrobials (Reg3g, Reg3b)	Microbiome-humanized C57BL/6	Western Diet	2% Colesevelam in diet for 20 weeks	Induced gene expression in the distal small intestine.	[1] [2] [3] [5]

Experimental Protocols

This section provides detailed methodologies for key experiments involving the administration of **Colesevelam** to diet-induced obesity mouse models.

Diet-Induced Obesity Mouse Model

- **Animal Model:** Male C57BL/6J mice are commonly used. Other models may include microbiome-humanized germ-free mice or specific knockout strains (e.g., FXR KO, TGR5 KO) to investigate specific mechanisms.
- **Acclimatization:** House mice under a 12-hour light/dark cycle with ad libitum access to food and water. Allow for an acclimatization period of at least one week before starting the experimental diet.
- **Induction of Obesity:**
 - **High-Fat Diet (HFD):** Feed mice a diet containing 60% kcal from fat (e.g., Research Diets, D12492i) for 11-15 weeks to induce obesity, hyperinsulinemia, and glucose intolerance.[\[4\]](#)
 - **Western-Style Diet (WSD):** A diet containing approximately 42% kcal from fat and 43% kcal from carbohydrates (e.g., Teklad Diets, TD. 200289) can also be used to induce obesity and features of NASH over a 20-week period.[\[1\]](#)

- Monitoring: Monitor body weight and food intake weekly throughout the study.

Colesevelam Administration

- Dosage: **Colesevelam** is typically administered as a 2% (w/w) admixture in the powdered diet.^{[1][8]}
- Preparation: Thoroughly mix the **Colesevelam** hydrochloride powder with the powdered experimental diet to ensure uniform distribution.
- Treatment Period: The duration of treatment can vary depending on the study endpoints. Short-term studies may last for 7 days^[4], while longer-term studies to assess chronic effects on obesity and NASH can extend for 20 weeks.^[1]
- Control Group: The control group should receive the same experimental diet without the addition of **Colesevelam**.

Metabolic Phenotyping

- Glucose Tolerance Test (GTT):
 - Fast mice for 4-6 hours.
 - Administer a baseline blood glucose measurement from the tail vein.
 - Administer an intraperitoneal (i.p.) injection of glucose (2 g/kg body weight).^[4]
 - Measure blood glucose levels at 15, 30, 60, 90, and 120 minutes post-injection.
- Insulin and Glucagon Measurement:
 - Collect blood samples from fasted mice.
 - Separate plasma by centrifugation.
 - Measure insulin and glucagon levels using commercially available ELISA kits.
- Hepatic Glucose Production:

- This can be measured in vivo using a steady-state infusion of [U-13C]glucose in catheterized, awake mice.
- Measure the fractional enrichment of tail vein glucose by GC-MS to determine glucose turnover.[4]

Tissue and Blood Sample Collection and Analysis

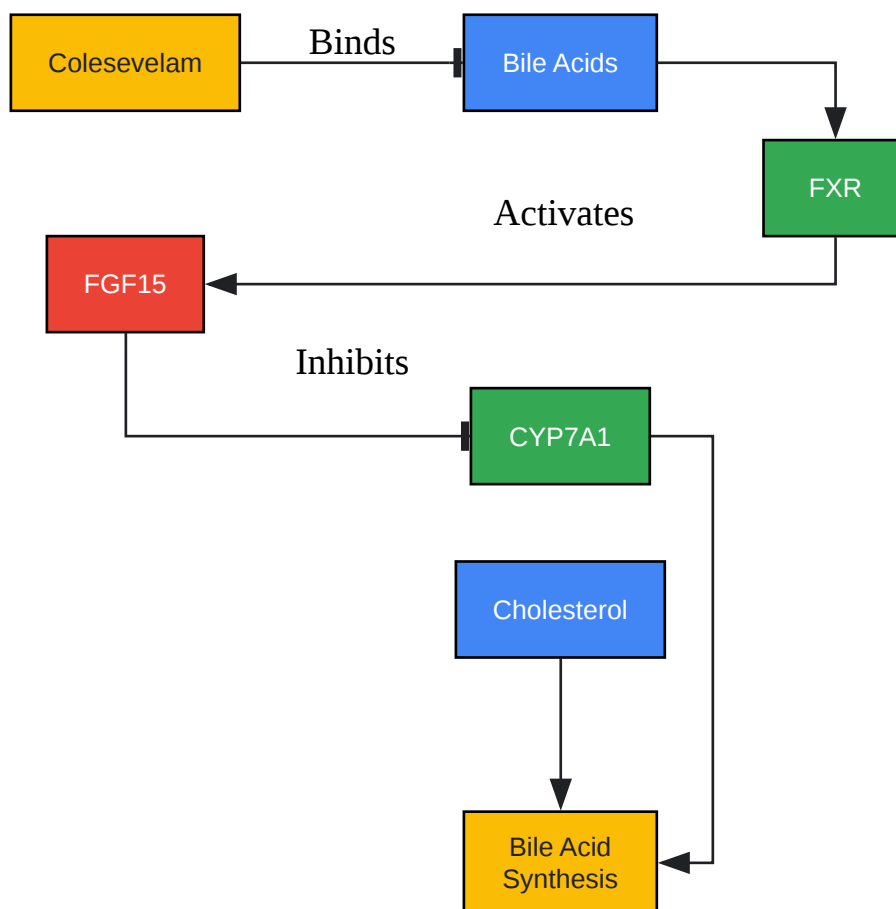
- Terminal Procedure: At the end of the study, euthanize mice following approved institutional guidelines.
- Blood Collection: Collect blood via cardiac puncture for plasma analysis.
- Tissue Harvesting: Harvest liver, subcutaneous fat, and mesenteric fat, weigh them, and snap-freeze in liquid nitrogen or fix in formalin for histological analysis.
- Biochemical Analysis:
 - Measure plasma levels of lipopolysaccharide (LPS) using a limulus amebocyte lysate assay.
 - Determine hepatic and plasma cholesterol levels using enzymatic assays.
- Gene Expression Analysis:
 - Isolate RNA from liver and intestinal tissues.
 - Perform quantitative real-time PCR (qRT-PCR) to measure the expression of genes involved in bile acid synthesis (e.g., Cyp7a1, Cyp8b1), FXR signaling (e.g., Fgf15, Shp), TGR5 signaling, and inflammation.

Signaling Pathways and Mechanisms of Action

Colesevelam exerts its metabolic benefits through multiple, interconnected signaling pathways. The primary mechanism involves the sequestration of bile acids in the intestine, which initiates a cascade of downstream effects.

FXR-FGF15-CYP7A1 Axis

By binding bile acids in the ileum, **Colesevelam** prevents their reabsorption and subsequent activation of the farnesoid X receptor (FXR). This leads to reduced expression of fibroblast growth factor 15 (FGF15) in the intestine. The decrease in circulating FGF15 relieves its inhibitory effect on the liver, resulting in the upregulation of cholesterol 7 α -hydroxylase (CYP7A1), the rate-limiting enzyme in bile acid synthesis.[1] This increased synthesis of bile acids from cholesterol contributes to lower hepatic and systemic cholesterol levels.

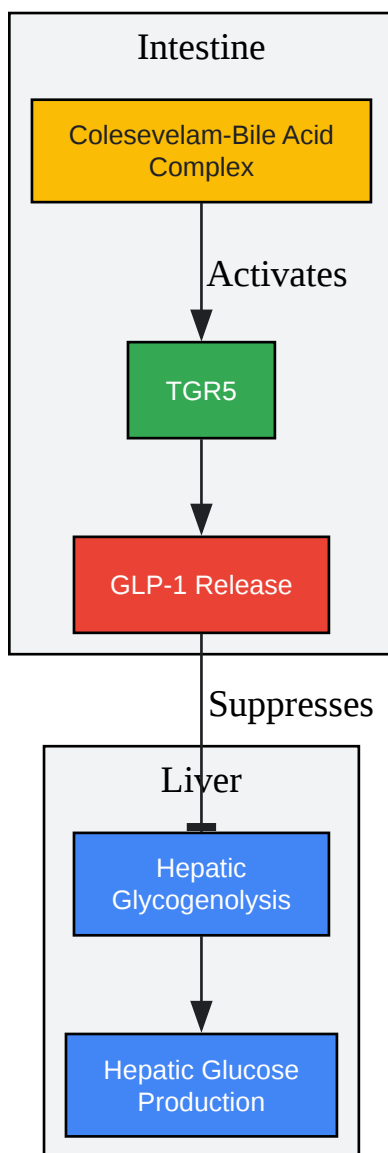


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Caption: **Colesevelam**'s effect on the FXR-FGF15-CYP7A1 signaling axis.

TGR5-GLP-1 Pathway

Colesevelam, complexed with bile acids, can activate the Takeda G-protein-coupled receptor 5 (TGR5) in the intestine.[1][4][6] This activation stimulates the release of glucagon-like peptide-1 (GLP-1).[4][7] Increased GLP-1 levels then act on the liver to suppress hepatic glycogenolysis, leading to reduced hepatic glucose production and improved glycemic control.[4][6]

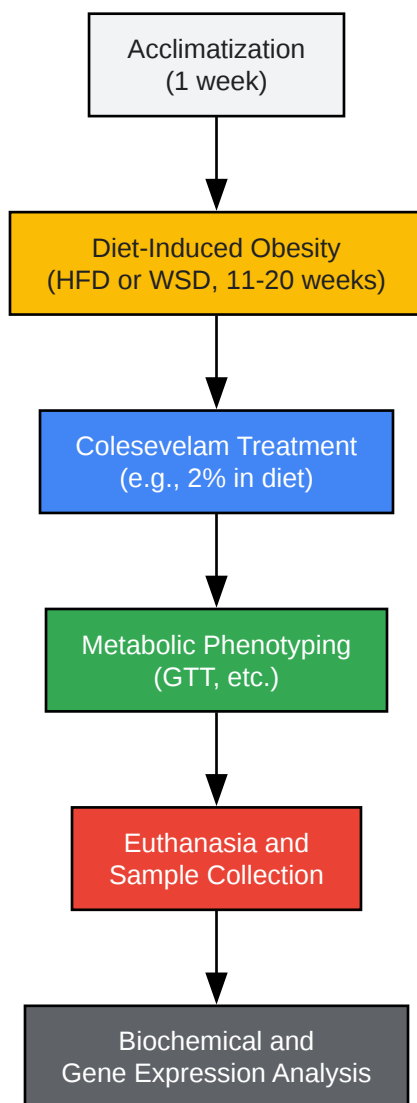


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Caption: **Colesevelam**'s activation of the TGR5-GLP-1 signaling pathway.

Experimental Workflow

The following diagram outlines a typical experimental workflow for evaluating the effects of **Colesevelam** in a diet-induced obesity mouse model.



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Caption: A standard experimental workflow for **Colesevelam** studies in obese mice.

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